

Application Notes and Protocols for In Situ Hybridization Detection of microRNA-21

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Compound of Interest

Compound Name: *p18SMI-21*

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Introduction

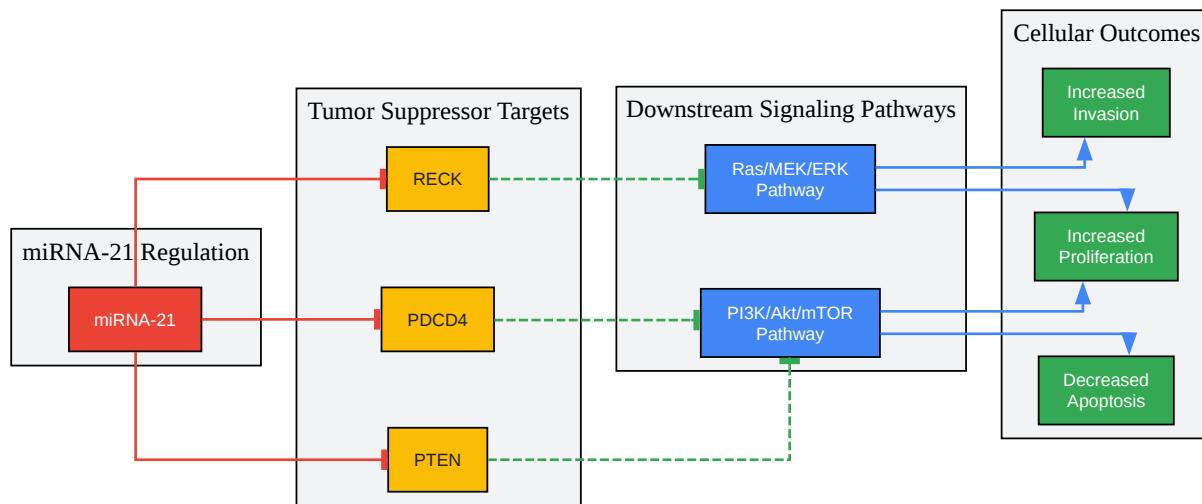
MicroRNA-21 (miRNA-21) is a small non-coding RNA molecule that is frequently overexpressed in a wide variety of human cancers, where it functions as a potent oncogene, or "oncomiR".^[1] Its upregulation is associated with increased cell proliferation, invasion, and metastasis, while promoting apoptosis evasion.^[2] Consequently, miRNA-21 has emerged as a critical biomarker for cancer diagnosis and prognosis, and a promising therapeutic target.

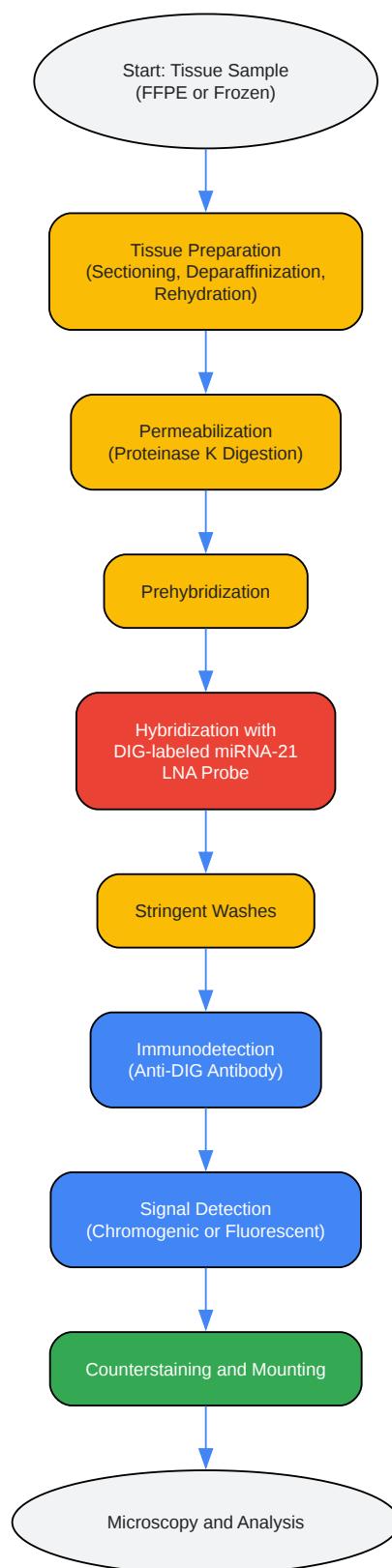
In situ hybridization (ISH) is a powerful technique that allows for the visualization and localization of specific nucleic acid sequences within the cellular context of tissues.^[3] This method is invaluable for understanding the spatial distribution of miRNA-21 expression, providing insights into its role in the tumor microenvironment and its association with specific cell types. These application notes provide a detailed protocol for the detection of miRNA-21 in formalin-fixed, paraffin-embedded (FFPE) and frozen tissue sections using Locked Nucleic Acid (LNA) probes, which offer superior sensitivity and specificity for short RNA targets.^{[3][4]}

Key Signaling Pathways Involving miRNA-21

MiRNA-21 exerts its oncogenic effects by downregulating the expression of multiple tumor suppressor genes. Key targets include Phosphatase and Tensin Homolog (PTEN) and Programmed Cell Death 4 (PDCD4).^[2] By inhibiting these targets, miRNA-21 activates critical

signaling pathways that drive cancer progression, such as the PI3K/Akt/mTOR and Ras/MEK/ERK pathways.[2][5]



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